

# Essential Safety and Handling Protocols for ONO-8130

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## Compound of Interest

Compound Name: ONO-8130

Cat. No.: B1677321

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of **ONO-8130**.

**ONO-8130** is a potent and selective antagonist of the prostaglandin E2 (PGE2) receptor EP1, making it a valuable tool in research, particularly in studies related to pain and inflammation.[1][2] As with any potent pharmaceutical compound, adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, offering procedural, step-by-step guidance for handling **ONO-8130**.

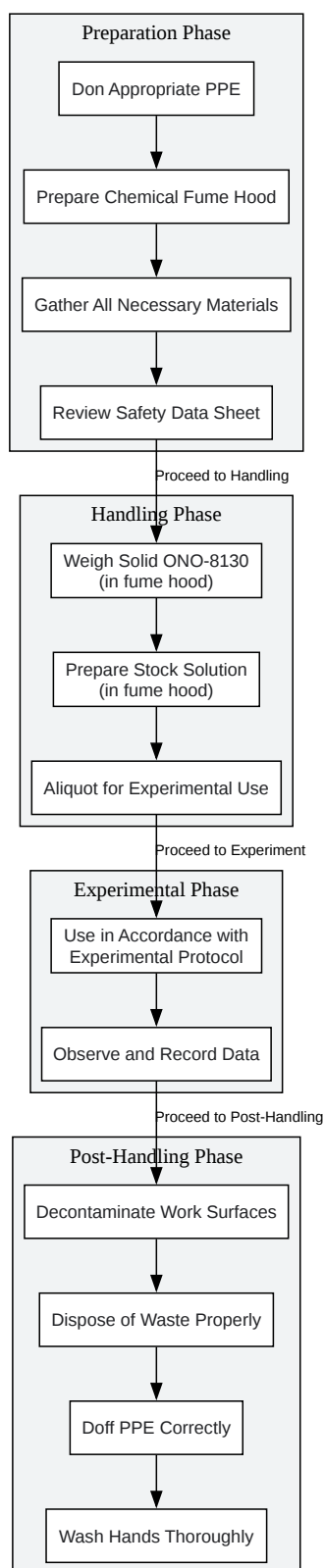
## Personal Protective Equipment (PPE): Your First Line of Defense

Given that **ONO-8130** is a potent compound, a comprehensive personal protective equipment strategy is mandatory to minimize exposure risks. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change the outer pair immediately if contaminated.
Eye Protection	Safety Goggles	Use chemical splash goggles that provide a complete seal around the eyes.
Body Protection	Laboratory Coat	A dedicated, long-sleeved laboratory coat should be worn over personal clothing.
Respiratory Protection	Fume Hood	All handling of solid ONO-8130 and preparation of stock solutions should be conducted in a certified chemical fume hood.

## Operational Plans: From Receipt to Experimentation

A systematic workflow is crucial for the safe handling of **ONO-8130**. The following diagram outlines the key phases, from receiving the compound to its experimental use.



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**Caption:** Workflow for the Safe Handling of **ONO-8130**.

## Detailed Methodologies

Receiving and Storage: Upon receipt, visually inspect the package for any signs of damage.

**ONO-8130** is typically supplied as a crystalline solid and should be stored at -20°C for long-term stability.[3]

Preparation of Stock Solutions: Before handling, ensure you have reviewed the Safety Data Sheet (SDS) provided by the supplier.[1][4][5] All manipulations of the solid compound must be performed in a chemical fume hood to prevent inhalation of any airborne particles.

- Solubility: **ONO-8130** is soluble in organic solvents such as DMSO and ethanol.[5] For example, it is soluble up to 100 mM in DMSO and up to 20 mM in ethanol.[5]
- Procedure:
  - Don all required personal protective equipment.
  - In a certified chemical fume hood, carefully weigh the desired amount of solid **ONO-8130**.
  - In a suitable vial, add the appropriate volume of solvent to the solid.
  - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
  - For aqueous buffers, it is recommended to first dissolve **ONO-8130** in an organic solvent like DMSO and then dilute with the aqueous buffer.[3]

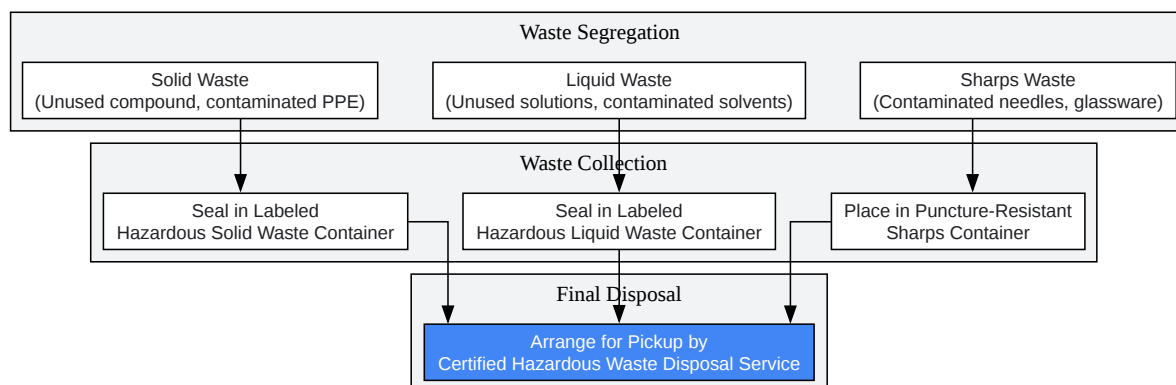
## Disposal Plan: Managing ONO-8130 Waste

Proper disposal of **ONO-8130** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Categorization and Collection:

Waste Type	Disposal Container
Unused Solid ONO-8130	Labeled hazardous chemical waste container.
Contaminated Solvents/Solutions	Labeled hazardous liquid waste container.
Contaminated PPE (Gloves, etc.)	Labeled solid hazardous waste container.
Contaminated Glassware/Plasticware	Sharps container for sharp items; labeled solid hazardous waste container for non-sharp items.

#### Disposal Workflow:



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**Caption: ONO-8130 Waste Disposal Workflow.**

**Decontamination:** All surfaces and equipment that have come into contact with **ONO-8130** should be decontaminated. A suitable decontamination solution, such as a detergent and water wash followed by a solvent rinse (e.g., ethanol), should be used.

By adhering to these safety and logistical guidelines, researchers can confidently and safely work with **ONO-8130**, fostering a secure laboratory environment and ensuring the generation of

high-quality, reliable data. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet for the most comprehensive and up-to-date information.

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